

# Technical Guide: p-Nitrophenyl Tosylate (PNPT)

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## Compound of Interest

Compound Name:	<i>p</i> -Toluenesulfonic acid, <i>p</i> -nitrophenyl ester
CAS No.:	1153-45-3
Cat. No.:	B186854

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## Chemical Profile, Safety Stewardship, and Application in Protease Active Site Titration[1]

Document Control:

- Target Compound: p-Nitrophenyl p-toluenesulfonate[1]
- CAS Registry Number: 1153-45-3[1][2]
- Primary Application: Protease Active Site Titration / Organic Tosylation[1]
- Version: 2.0 (Technical Whitepaper)[1]

## Introduction: The Dual Utility of PNPT

p-Nitrophenyl tosylate (PNPT) is a specialized sulfonate ester widely utilized in biochemical research and organic synthesis.[1] Unlike its carboxylate analogue, p-nitrophenyl acetate (PNPA), which serves as a rapid-turnover substrate for serine proteases (e.g., Chymotrypsin), PNPT functions primarily as a suicide substrate or active-site titrant.[1]

For the application scientist, the distinction is critical: PNPA measures enzymatic activity (turnover rate), whereas PNPT measures enzyme molarity (number of active sites). Upon reaction with a serine protease, PNPT transfers the tosyl group to the catalytic serine, forming a stable sulfonyl-enzyme intermediate and releasing p-nitrophenol.[1] This "burst" release allows for the stoichiometric quantification of active sites, as the hydrolytic regeneration of the enzyme is negligible.

## Chemical Identity & Physicochemical Profile[3][4][5] [6][7][8][9]

Property	Data Specification
Chemical Name	p-Nitrophenyl p-toluenesulfonate
Synonyms	4-Nitrophenyl tosylate; Tosylic acid 4-nitrophenyl ester
CAS Number	1153-45-3
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NO <sub>5</sub> S
Molecular Weight	293.29 g/mol
Appearance	White to off-white crystalline solid
Melting Point	78 – 82 °C
Solubility	Soluble in DMSO, DMF, Acetonitrile, Dichloromethane.[1][3] Insoluble in water (requires co-solvent).[1]
UV/Vis Absorbance	(p-Nitrophenol product) = 400–410 nm (pH dependent)

## Hazard Identification & Toxicology (GHS Standards)

Expert Insight: As a sulfonate ester, PNPT possesses alkylating/sulfonylating potential.[1] While often treated similarly to general irritants, the tosyl group's ability to modify nucleophiles implies a genotoxic risk profile that warrants stricter handling than standard esters.[1]

## GHS Classification[1][10]

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
  - H317: May cause an allergic skin reaction (Sensitizer).[1]

## Critical Toxicology Overview

- Alkylating Potential: Sulfonate esters can alkylate DNA/RNA.[1] Although PNPT is bulky, it should be handled as a potential mutagen.[1]
- Hydrolysis Product: Releases p-Nitrophenol (CAS 100-02-7) upon contact with moisture or biological tissue.[1] p-Nitrophenol is a known toxicant (methemoglobinemia inducer) and skin irritant.[1]

## Operational Handling & Storage Protocols

### Storage Strategy

- Condition: Store at -20°C.
- Environment: Desiccated.[1] PNPT is hydrolytically unstable.[1] Moisture ingress leads to spontaneous hydrolysis, releasing p-nitrophenol and creating a high yellow background in assays.[1]
- Container: Amber glass or foil-wrapped vials to prevent photodegradation.

## Personal Protective Equipment (PPE) Matrix

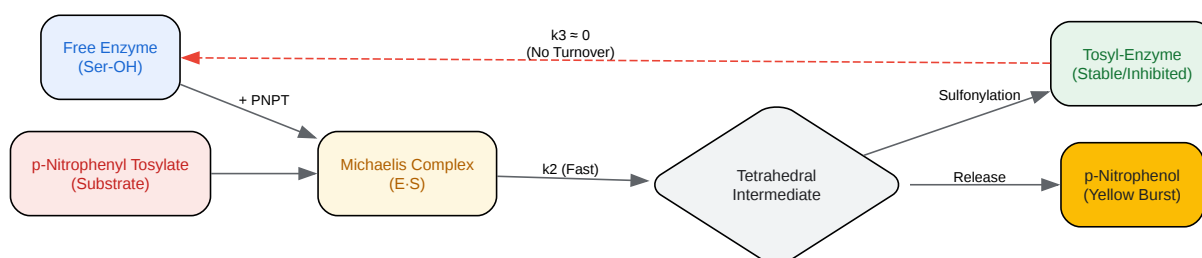
Zone	Requirement	Rationale
Dermal	Double Nitrile Gloves (0.11 mm min)	Lipophilic nature allows rapid permeation of the tosyl moiety. [1] Double gloving provides a breakthrough time buffer.[1]
Respiratory	Fume Hood (Face Velocity > 0.5 m/s)	Prevents inhalation of dust during weighing.[1]
Ocular	Chemical Safety Goggles	Standard safety glasses are insufficient for potential powder aerosols.[1]

## Application: Active Site Titration of Serine Proteases

Expert Insight: This protocol utilizes the "Burst Kinetics" principle. When PNPT reacts with Chymotrypsin, the acylation (sulfonylation) step is fast, but the deacylation step is virtually non-existent.

### Mechanism of Action

The reaction proceeds via nucleophilic attack by the catalytic Serine-195 on the Sulfur atom of PNPT.[1]



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Figure 1: Mechanism of Chymotrypsin active site titration using PNPT. Note the blocked regeneration step (

), which distinguishes this from a turnover assay.

## Experimental Protocol: Absolute Molarity Determination

Reagents:

- Assay Buffer: 0.1 M Tris-HCl, pH 7.8, 10 mM CaCl<sub>2</sub>.
- PNPT Stock: 10 mM in dry Acetonitrile or DMSO.
- Enzyme Solution: Trypsin or Chymotrypsin (~10-50 μM estimated).

Workflow:

- Baseline: Add 980 μL Assay Buffer to a cuvette.
- Enzyme Addition: Add 10 μL Enzyme Solution. Mix by inversion.
- Substrate Injection: Add 10 μL PNPT Stock. Rapidly mix.
- Measurement: Monitor Absorbance at 410 nm immediately.
- Analysis: You will observe a rapid increase in absorbance (the "burst") followed by a plateau (or extremely slow linear rise).[1]

Calculation: The concentration of active sites

is calculated using the Beer-Lambert law on the burst amplitude (

): [1]

- $\epsilon$ : Extinction coefficient of p-nitrophenolate (approx.[1] at pH 8.0).[1]
- $l$ : Path length (1 cm).

# Emergency Response & Waste Disposal

## Accidental Release Measures

- Spill (Solid): Do not dry sweep.[1] Dampen with ethanol to suppress dust, then collect into a biohazard/chemical waste bag.[1]
- Spill (Solution): Absorb with vermiculite.[1] Treat the surface with mild NaOH (0.1 M) to hydrolyze residual tosylate (color will turn yellow, indicating hydrolysis to less hazardous p-nitrophenol), then clean with water.[1]

## Waste Disposal[1]

- Stream: Segregate as Halogenated/Sulfur Organic Waste.[1]
- Neutralization: High pH (NaOH) treatment prior to disposal is recommended to degrade the active ester, though the resulting p-nitrophenol is still a regulated pollutant.[1]
- Prohibition: Do NOT pour down the drain. p-Nitrophenol is toxic to aquatic life (GHS H401). [1]

## References

- Chemical Identity & Properties
  - Source: Sigma-Aldrich / Merck.[1][4] "p-Nitrophenyl p-toluenesulfonate Product Specification."
  - Link: (Note: Verify CAS 1153-45-3 vs catalog listings).[1]
- Mechanistic Application (Active Site Titration)
  - Source: Kezdy, F. J., & Kaiser, E. T. (1970).[1] "Principles of Active Site Titration of Proteolytic Enzymes." Methods in Enzymology.
  - Context: Establishes the use of p-nitrophenyl esters for stoichiometric titr
- Toxicology & Safety Data

- Source: PubChem Database.[1] "Compound Summary: 4-Nitrophenyl 4-methylbenzenesulfonate."
- Link:[1]
- Enzymatic Assay Methodology
  - Source: Bender, M. L., et al. (1966).[1] "The Determination of the Concentration of Hydrolytic Enzyme Solutions:  $\alpha$ -Chymotrypsin, Trypsin, Papain, Elastase, Subtilisin, and Acetylcholinesterase." Journal of the American Chemical Society.
  - Link:[1]

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## Sources

- 1. CAS 640-60-8: Phenyl tosylate | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. 4-NITROPHENYL P-TOLUENESULFONATE AldrichCPR | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 3. Table 4-6, Physical and Chemical Properties of 4-Nitrophenol - Toxicological Profile for Nitrophenols - NCBI Bookshelf [[ncbi.nlm.nih.gov](http://ncbi.nlm.nih.gov)]
- 4. [sigmaaldrich.com](http://sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
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